Technical Monograph: 4-Benzoyl-3-nitropyridine[1][2]

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Compound of Interest

Compound Name:	*4-Benzoyl-3-nitropyridine*
CAS No.:	*164219-72-1*
Cat. No.:	*B062680*

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Compound Identity & Physicochemical Profile[1][2][3][4][5][6][7][8][9][10]

4-Benzoyl-3-nitropyridine is a deactivated pyridine derivative characterized by the presence of a strong electron-withdrawing nitro group at the 3-position and a benzoyl moiety at the 4-position. It serves as a pivotal electrophilic scaffold for the construction of pyrido[3,4-e]-1,4-diazepines and is the immediate precursor to 3-amino-4-benzoylpyridine, a key intermediate for the drug Piketoprofen.

Core Identifiers

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Parameter	Detail
Chemical Name	4-Benzoyl-3-nitropyridine
IUPAC Name	(3-Nitropyridin-4-yl)(phenyl)methanone
CAS Number	164219-72-1
Molecular Formula	$C_{12}H_8N_2O_3$
Molecular Weight	228.20 g/mol
SMILES	O=C(C1=CC=CC=C1)C2=CC=NC=C2=O
Appearance	Light yellow to yellow crystalline solid
Melting Point	72–75 °C (Lit.)

Synthetic Methodologies

The synthesis of **4-Benzoyl-3-nitropyridine** is challenging due to the electron-deficient nature of the pyridine ring, which resists electrophilic aromatic substitution (nitration). Two primary strategies are employed: Direct Nitration (Industrial) and Oxidation of Alcohol Precursors (Laboratory/High Purity).

Route A: Direct Nitration of 4-Benzoylpyridine

This route utilizes harsh conditions to force nitration at the 3-position, which is activated relative to the 2-position but deactivated relative to benzene.

- Reagents: Fuming Nitric Acid (

  , >90%), Sulfuric Acid (

  ), Oleum (

).
- Mechanism: Electrophilic Aromatic Substitution (

). The pyridinium ion directs the nitronium ion (

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) to the

-position (C3).

- Critical Control Point: Temperature control is vital. Low temperatures prevent reaction; excessively high temperatures lead to dinitration or decomposition.

Route B: The Aldehyde-Grignard-Oxidation Pathway (High Precision)

For medicinal chemistry applications requiring high purity, a step-wise approach is preferred to avoid isomer separation.

- Nucleophilic Addition: Reaction of 3-nitroisonicotinaldehyde (or activated 4-chloro-3-nitropyridine derivative) with phenylmagnesium bromide (PhMgBr) to form the secondary alcohol.
- Oxidation: Conversion of (3-nitropyridin-4-yl)(phenyl)methanol to the ketone using Jones reagent or Dess-Martin Periodinane.

Experimental Protocol: Route A (Optimized)

- Preparation: Charge a reactor with 4-benzoylpyridine (1.0 eq) and dissolve in concentrated

  (5.0 vol).
- Nitration: Cool to 0°C. Add fuming

  (1.5 eq) dropwise, maintaining internal temperature <10°C.
- Activation: Slowly add Oleum (20% free

) to dehydrate the system and generate maximum

  .
- Reaction: Heat to 90–100°C for 4–6 hours. Monitor by HPLC for disappearance of starting material.
- Quench: Pour reaction mixture onto crushed ice/water (10 vol). Neutralize with

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to pH 7–8.

- Isolation: Extract with Dichloromethane (DCM). Wash organic layer with brine, dry over , and concentrate.[1] Recrystallize from Ethanol/Hexane.

Visualization: Synthesis Workflow



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Caption: Electrophilic aromatic substitution pathway for the direct nitration of 4-benzoylpyridine.

Reactivity & Applications in Drug Discovery

The core utility of **4-Benzoyl-3-nitropyridine** lies in its "ortho-nitro ketone" motif, which acts as a latent amino-ketone system.

Reduction to 3-Amino-4-benzoylpyridine

The most common transformation is the selective reduction of the nitro group to an amine. This yields (3-aminopyridin-4-yl)(phenyl)methanone (CAS 3810-11-5).[2]

- Method: Catalytic hydrogenation (, Pd/C) or Iron/Acetic acid reduction ( ).
- Significance: This amino-ketone is the immediate precursor to Piketoprofen (a topical NSAID) and various kinase inhibitors.

Cyclization to 1,4-Diazepines

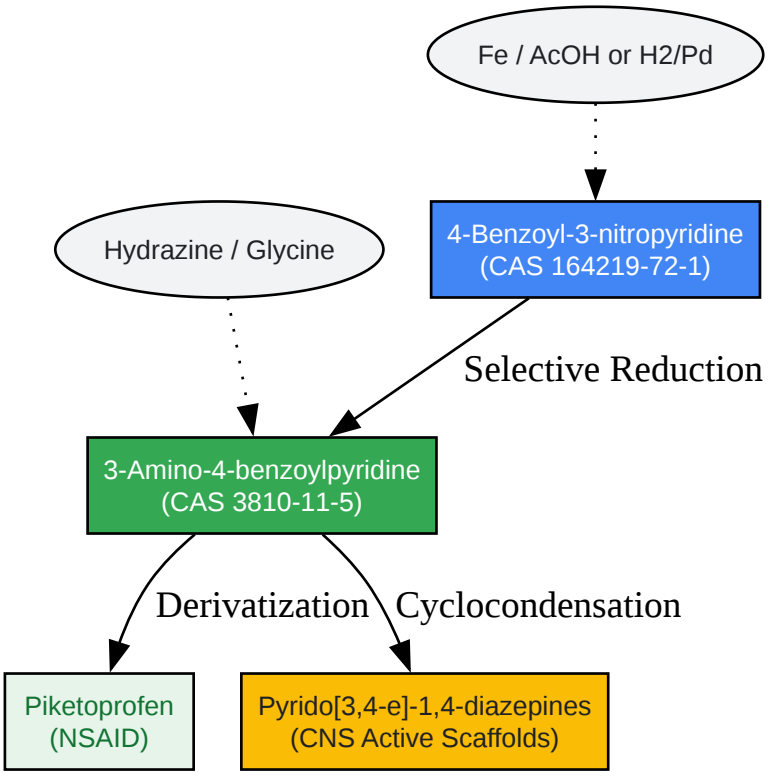
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Reaction of the reduced amino-ketone with diamines or hydrazine derivatives allows for the formation of fused tricyclic systems, such as pyrido[3,4-e]-1,4-diazepines, which are bioisosteres of benzodiazepines (anxiolytics).

Nucleophilic Aromatic Substitution ( )

While the benzoyl group is deactivated, the nitro group at C3 activates the C2 and C6 positions for nucleophilic attack, allowing for further functionalization of the pyridine ring before reduction.

Visualization: Derivatization Pathways



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Caption: Primary divergent synthetic pathways leading to NSAIDs and CNS-active heterocycles.

Safety & Handling Protocols

As a nitro-pyridine derivative, this compound presents specific hazards that must be managed in a research environment.

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Hazard Class	Description	Mitigation Strategy
Energetic/Explosive	Nitro compounds can be shock-sensitive or explosive at high temperatures.	Do not heat dry solids above 100°C. Use blast shields during nitration.
Acute Toxicity	Pyridines are hepatotoxic and potential neurotoxins.	Handle in a certified fume hood. Double-glove (Nitrile).
Skin/Eye Irritant	Strong irritant to mucous membranes.	Immediate water flush upon contact. Wear full-face protection.

Storage: Store under inert atmosphere (

or Ar) at -20°C. The ketone moiety is susceptible to reduction or nucleophilic attack over time if exposed to moisture.

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Sources

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